

3,4-Dimethylbenzenethiol physical and chemical properties

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Compound of Interest

Compound Name: *3,4-Dimethylbenzenethiol*

Cat. No.: *B093611*

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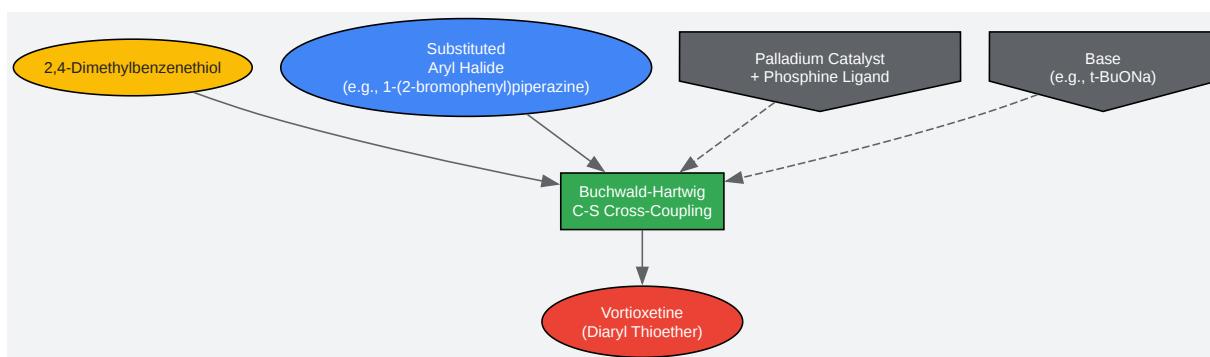
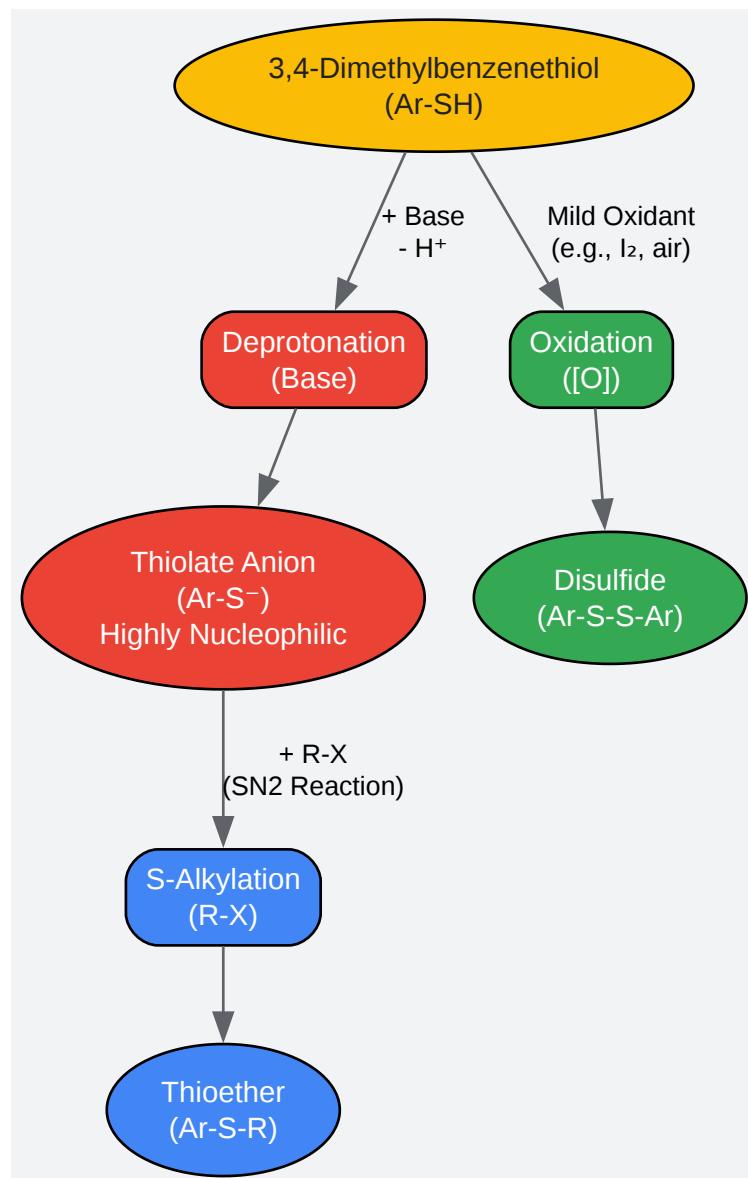
An In-Depth Technical Guide to **3,4-Dimethylbenzenethiol**: Properties, Reactivity, and Applications

Introduction

3,4-Dimethylbenzenethiol, also known as 3,4-dimethylthiophenol or 4-mercaptop-*o*-xylene, is a substituted aromatic thiol that serves as a versatile and critical intermediate in various fields of chemical synthesis. Its unique molecular architecture, featuring a nucleophilic thiol group and an electron-rich dimethyl-substituted benzene ring, imparts a distinct reactivity profile that is highly valued in pharmaceutical development, materials science, and specialized organic synthesis.^[1] This guide provides a comprehensive overview of its core physical and chemical properties, detailed spectroscopic profile, reactivity, key applications, and established experimental and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identifiers

The foundational attributes of a chemical compound are its structure and standard identifiers, which ensure unambiguous communication in research and commerce.



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References

- 1. New route of synthesis to vortioxetine salts (2019) | Christian Frech Nabold [scispace.com]
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